

Application Notes and Protocols for MeOSuc-AAPV-CMK in Cell Culture

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Compound of Interest

Compound Name: MeOSuc-AAPV-CMK

CAS No.: 65144-34-5

Cat. No.: B1663094

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Introduction

MeOSuc-AAPV-CMK is a potent, irreversible, and cell-permeable inhibitor of neutrophil elastase (NE), a serine protease predominantly found in the azurophilic granules of neutrophils. [1] It also exhibits inhibitory activity against proteinase 3 (PR3) and cathepsin G.[2][3] Due to the central role of neutrophil elastase in a variety of inflammatory and tissue-destructive processes, **MeOSuc-AAPV-CMK** is a valuable tool for in vitro studies investigating the pathogenesis of diseases such as chronic obstructive pulmonary disease (COPD), cystic fibrosis, and rheumatoid arthritis.[1] These application notes provide an overview of the working concentrations and detailed protocols for the use of **MeOSuc-AAPV-CMK** in cell culture experiments.

Data Presentation

The following tables summarize the quantitative data for **MeOSuc-AAPV-CMK** working concentrations and inhibitory activity in various cell-based and enzymatic assays.

Table 1: Working Concentrations of **MeOSuc-AAPV-CMK** in Cell Culture

Cell Type	Application	Concentration	Treatment Time	Outcome Measured
Human Monocyte-Derived Macrophages (hMDMs)	Inhibition of NE-induced effects	10 μ M	Pre-treatment	Quenched NE-specific cleavage of DQ-elastin
Human Monocyte-Derived Macrophages (hMDMs)	Inhibition of NE-induced cytokine production	50-200 nM	1 hour	Reduced TNF α , IL-1 β , and IL-8 expression
Murine Alveolar Macrophages	Inhibition of NE-induced phagocytic failure	10 μ M	Post-treatment	Stopped NE activity
Human Myeloid Precursor Cell Line (U937)	Intracellular inhibition of NE	Various	0-26 hours	Residual NE activity
Primary Human Neutrophils (PMNs)	Intracellular inhibition of NE	Various	1 hour	Residual NE activity

Table 2: In Vitro Inhibitory Activity of **MeOSuc-AAPV-CMK**

Target Enzyme	Assay Type	Substrate	IC ₅₀ / K _i
Human Neutrophil Elastase (hNE)	Enzymatic Assay	MeOSuc-AAPV-pNA	K _i = 3.2 μ M (noncompetitive)
Proteinase 3 (PR3)	Enzymatic Assay	FRET peptide	IC ₅₀ values determined
Proteinase K	RT-PCR based assay	(MeOSuc-AAPV-CH ₂ Cl)	0.5 mM (for analog)

Mandatory Visualization

Signaling Pathways

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Downstream effects of Neutrophil Elastase and its inhibition.
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Experimental Workflow

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AAPV-CMK.
```

Experimental Protocols

Preparation of MeOSuc-AAPV-CMK Stock Solution

Materials:

- **MeOSuc-AAPV-CMK** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes

Procedure:

- Allow the **MeOSuc-AAPV-CMK** powder to equilibrate to room temperature before opening the vial.
- Prepare a 100 mM stock solution by dissolving the appropriate amount of **MeOSuc-AAPV-CMK** powder in anhydrous DMSO. For example, to prepare 1 mL of a 100 mM stock solution, dissolve 50.3 mg of **MeOSuc-AAPV-CMK** (Molecular Weight: 502.99 g/mol) in 1 mL of DMSO.
- Vortex briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[2]

Differentiation of THP-1 Monocytes into Macrophages

Materials:

- THP-1 monocytic cell line
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin
- Phorbol 12-myristate 13-acetate (PMA)
- 6-well or 12-well tissue culture plates

Procedure:

- Seed THP-1 cells at a density of 5×10^5 cells/mL in complete RPMI-1640 medium.
- To induce differentiation, add PMA to the cell suspension to a final concentration of 50-100 ng/mL.

- Incubate the cells for 48-72 hours at 37°C in a 5% CO₂ incubator. During this time, the monocytes will adhere to the plate and differentiate into macrophages.
- After the incubation period, gently aspirate the PMA-containing medium and wash the adherent macrophages twice with sterile phosphate-buffered saline (PBS).
- Add fresh, complete RPMI-1640 medium without PMA to the cells. The differentiated macrophages are now ready for treatment with **MeOSuc-AAPV-CMK** and subsequent experiments.

Inhibition of Neutrophil Elastase Activity in Macrophages

Materials:

- Differentiated macrophages (e.g., from THP-1 cells or primary human monocytes)
- **MeOSuc-AAPV-CMK** stock solution (100 mM in DMSO)
- Purified human neutrophil elastase (NE)
- Cell culture medium
- DQ™ Elastin from pig pancreas (fluorescent substrate)

Procedure:

- Plate the differentiated macrophages in a suitable culture vessel (e.g., 96-well plate for fluorescence-based assays).
- Pre-treat the cells with the desired concentration of **MeOSuc-AAPV-CMK** (e.g., 10 µM) by adding the diluted inhibitor to the cell culture medium. Incubate for 1-2 hours at 37°C.
- Add purified neutrophil elastase to the cell culture medium to stimulate the cells. A final concentration of 200 nM NE is a common starting point.
- To measure intracellular NE activity, add a fluorescent substrate like DQ™ Elastin to the culture medium according to the manufacturer's instructions.

- Incubate the plate at 37°C and measure the fluorescence at appropriate time points using a fluorescence plate reader. An increase in fluorescence indicates elastase activity.
- Compare the fluorescence in cells treated with **MeOSuc-AAPV-CMK** to untreated controls to determine the extent of inhibition.

Measurement of Cytokine Release

Materials:

- Differentiated macrophages
- **MeOSuc-AAPV-CMK** stock solution
- Lipopolysaccharide (LPS) or other relevant stimulus
- ELISA kits for the cytokines of interest (e.g., IL-8, IL-6, TNF α)

Procedure:

- Plate differentiated macrophages in a 24-well or 48-well plate.
- Pre-treat the cells with various concentrations of **MeOSuc-AAPV-CMK** (e.g., 50-200 nM) for 1 hour.
- Stimulate the cells with a pro-inflammatory agent such as LPS (100 ng/mL) to induce cytokine production.
- Incubate the cells for a specified period (e.g., 6-24 hours).
- Collect the cell culture supernatants and centrifuge to remove any cellular debris.
- Measure the concentration of the desired cytokines in the supernatants using specific ELISA kits, following the manufacturer's protocols.
- Analyze the data to determine the effect of **MeOSuc-AAPV-CMK** on cytokine release.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. MeOSuc-AAPV-CMK (Elastase Inhibitor III) | Elastase | 65144-34-5 | Invivochem [[invivochem.com](https://www.invivochem.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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